

tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate*

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An In-depth Technical Guide to the Physical Properties of **tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate**

Introduction

tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), most notably the cyclin-dependent kinase (CDK) inhibitors Ribociclib and Palbociclib, which are used in the treatment of certain types of breast cancer.[1][2] A thorough understanding of its physical properties is essential for its handling, characterization, and application in drug development and manufacturing processes. This guide provides a comprehensive overview of these properties, along with detailed experimental protocols for their determination.

Chemical Identity

- IUPAC Name: tert-butyl 4-(6-amino-3-pyridinyl)piperazine-1-carboxylate[3]
- CAS Number: 571188-59-5[1][4]
- Synonyms: 4-(6-Amino-3-pyridyl)-1-Boc-piperazine, **tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate**[1]

Physical Properties

The physical characteristics of **tert-butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate** are summarized below. These properties are crucial for process optimization, formulation development, and quality control.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₂ N ₄ O ₂	[1] [3] [4] [5]
Molecular Weight	278.35 g/mol	[1] [3] [4] [5]
Appearance	Solid	[1]
Melting Point	130-132 °C	[1] [4]
Boiling Point (Predicted)	454.1 ± 45.0 °C	[1]
Density (Predicted)	1.182 g/cm ³	[1] [4]
Solubility	Soluble in most organic solvents. [6]	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized laboratory protocols for measuring the melting point and solubility of organic compounds like **tert-butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range.[\[7\]](#)

Methodology: Capillary Method (Thiele Tube or Mel-Temp Apparatus)

- Sample Preparation:
 - Ensure the compound is finely powdered by crushing it on a clean, dry surface.[\[7\]](#)[\[8\]](#)

- Take a capillary tube (sealed at one end) and press the open end into the powdered sample.[\[8\]](#)[\[9\]](#)
- Tap the sealed end gently on a hard surface to pack the sample tightly into the bottom of the tube to a height of 1-2 mm.[\[8\]](#)[\[9\]](#)
- Apparatus Setup:
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, aligning the sample with the middle of the thermometer bulb.[\[7\]](#)[\[9\]](#) Suspend the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., silicone oil) so that the heat-transfer liquid is above the sample level but the open end of the capillary is above the liquid surface.[\[7\]](#)
 - Mel-Temp Apparatus: Insert the capillary tube into the designated slot in the heating block. Insert the thermometer into the thermometer well.
- Measurement:
 - Heat the apparatus. Initially, a rapid heating rate can be used to approach the expected melting point.
 - When the temperature is within 15-20°C of the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[\[7\]](#)
 - Record the temperature (T_1) at which the first drop of liquid appears.[\[8\]](#)
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.[\[8\]](#)
 - The melting point is reported as the range $T_1 - T_2$.
- Safety Precautions:
 - Always wear safety goggles.[\[10\]](#)
 - The heating apparatus can become very hot; handle with care.[\[10\]](#)

- Never heat the Thiele tube directly at the bottom; heat the side arm to allow for proper convection.[\[7\]](#)

Solubility Determination

Solubility provides insight into the polarity and intermolecular forces of a compound. The "like dissolves like" principle is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[\[11\]](#)

Methodology: Qualitative Solubility Test

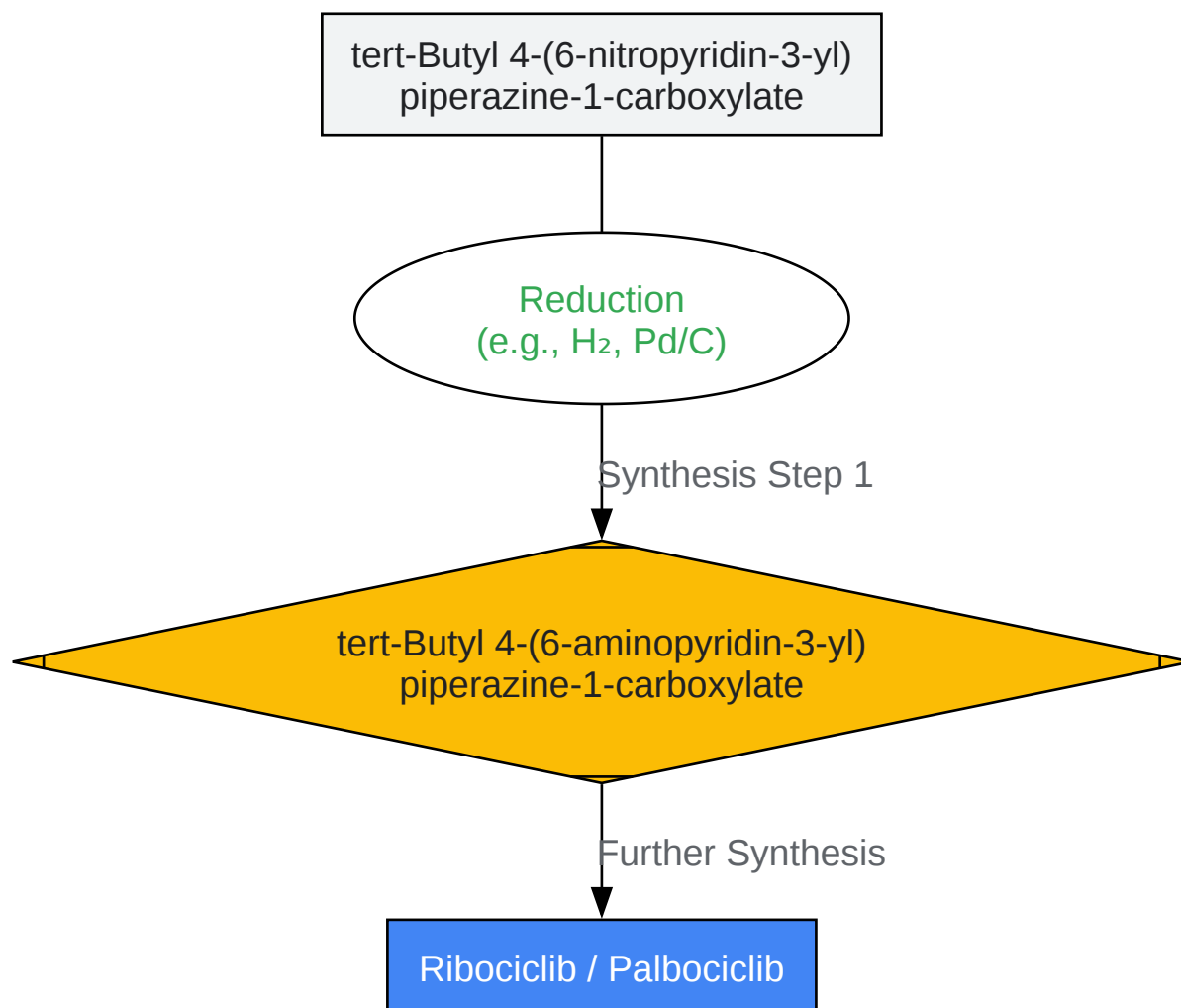
- Preparation:
 - Place a small, measured amount of the solid compound (e.g., 25 mg) into a clean, dry test tube.[\[12\]](#)
 - Add a measured volume of the desired solvent (e.g., 0.75 mL) to the test tube in small portions.[\[12\]](#)
- Procedure:
 - After each addition of solvent, stir or shake the test tube vigorously for approximately 60 seconds.[\[11\]](#)
 - Observe the mixture.
- Interpretation:
 - Soluble: The solid dissolves completely, forming a clear solution. If only a few granules remain, the sample can be considered soluble.[\[11\]](#)
 - Insoluble: The solid does not dissolve, and the mixture remains cloudy or a significant amount of solid is still visible.[\[11\]](#)
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
- Systematic Testing:

- A systematic approach is often used, starting with water.[13]
- If the compound is water-insoluble, its solubility can be tested in acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions to identify acidic or basic functional groups.[12][13] For instance, the amino group on the pyridine ring would suggest solubility in dilute acid.

Diagrams and Workflows

Synthesis Relationship

tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate is a key intermediate synthesized via the reduction of its nitro-precursor. It then serves as a building block for more complex APIs like Ribociclib.

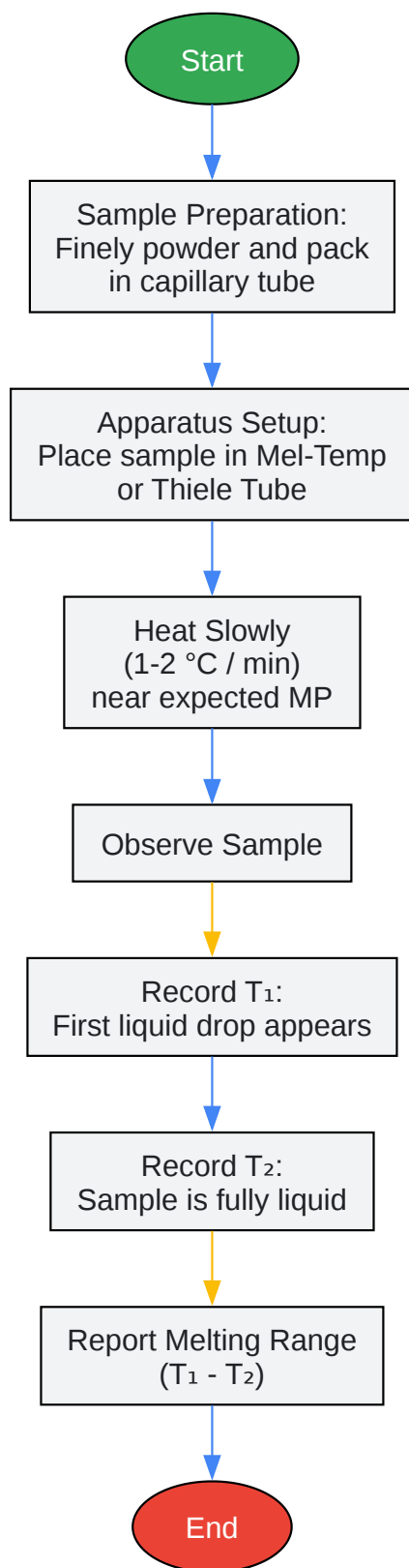


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Caption: Synthetic pathway from precursor to the target intermediate and its use.

Experimental Workflow: Melting Point Determination

The process of determining the melting point of a solid organic compound follows a systematic workflow to ensure accuracy.

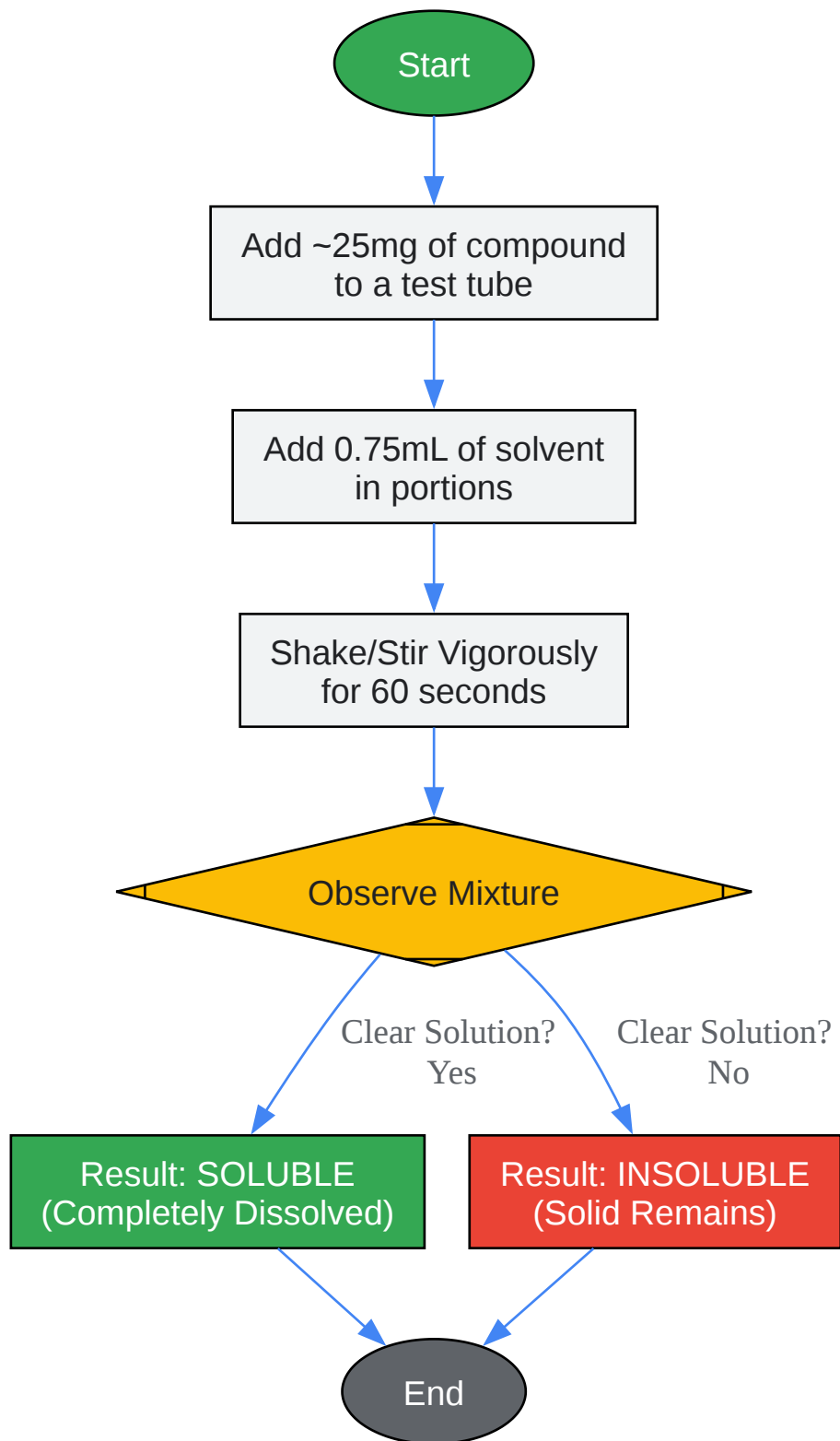


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Caption: Workflow for the experimental determination of melting point.

Logical Workflow: Solubility Test

A logical decision-making process is used to classify a compound's solubility in a given solvent.



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Caption: Logical workflow for a qualitative solubility test.

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References

- 1. tert-butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate CAS#: 571188-59-5 [m.chemicalbook.com]
- 2. cphi-online.com [cphi-online.com]
- 3. tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate | C₁₄H₂₂N₄O₂ | CID 11737525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate Manufacturers and Suppliers from Mumbai [moltuslab.com]
- 5. tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate | 571188-59-5 | FB29531 [biosynth.com]
- 6. Tert-butyl-4-(6-aminopyridin-3-yl)piperazine-1-carboxylate at Best Price in Taizhou City, Zhejiang | Taizhou Diva Imp & Exp Co.,Ltd [tradeindia.com]
- 7. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. byjus.com [byjus.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. pennwest.edu [pennwest.edu]
- 11. chem.ws [chem.ws]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. scribd.com [scribd.com]
- To cite this document: BenchChem. [tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052199#tert-butyl-4-6-aminopyridin-3-yl-piperazine-1-carboxylate-physical-properties]

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